

Application Notes and Protocols for CJ-15208 in Conditioned Place Preference Studies

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Compound of Interest

Compound Name: CJ-15208

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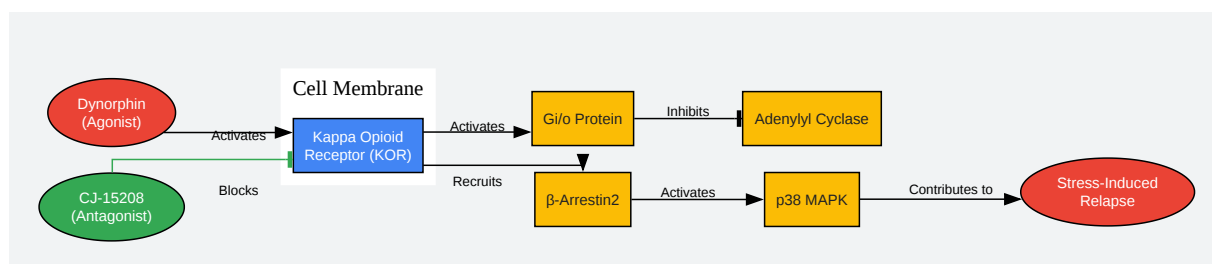
Introduction

CJ-15208, and specifically its D-Trp isomer, is a potent and orally bioavailable macrocyclic tetrapeptide that acts as a selective antagonist of the kappa opioid receptor (KOR).^{[1][2][3][4]} The KOR system is implicated in stress, mood regulation, and the motivational aspects of drug addiction. KOR antagonists like **CJ-15208** are valuable research tools for investigating the role of the dynorphin/KOR system in the negative affective states associated with drug withdrawal and in mediating relapse to drug-seeking behavior.^{[1][2][5][6]}

One of the key preclinical models for studying the motivational effects of drugs and the potential of compounds to prevent relapse is the Conditioned Place Preference (CPP) paradigm.^{[7][8][9]} This protocol details the use of **CJ-15208** in a CPP model of cocaine-seeking behavior, specifically focusing on its ability to prevent stress-induced reinstatement of an extinguished cocaine preference.

Mechanism of Action: KOR Antagonism

CJ-15208 exerts its effects by blocking the signaling of the kappa opioid receptor, a G protein-coupled receptor (GPCR).[10] Endogenous ligands, such as dynorphins, or exogenous KOR agonists typically activate the receptor, leading to the inhibition of adenylyl cyclase and the activation of downstream kinase cascades, including the p38 mitogen-activated protein kinase (MAPK) pathway.[11] The activation of the p38 MAPK pathway via β -arrestin2 is particularly associated with the aversive and dysphoric effects of KOR activation, which are thought to contribute to relapse.[10] As an antagonist, **CJ-15208** binds to the KOR but does not activate it, thereby preventing the downstream signaling that contributes to stress-induced reinstatement of drug-seeking.



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Caption: Signaling pathway of the Kappa Opioid Receptor (KOR) and the antagonistic action of **CJ-15208**.

Experimental Application: Prevention of Stress-Induced Reinstatement of Cocaine CPP

This application focuses on a widely used protocol where a CPP for cocaine is established in mice, the preference is then extinguished, and subsequently, a stressor is used to reinstate the drug-seeking behavior. **CJ-15208** is administered before the stressor to evaluate its efficacy in preventing the reinstatement of cocaine preference.

Animal Model and Apparatus

- Species: Mouse (e.g., C57BL/6J)

- Apparatus: A standard three-chamber CPP apparatus is typically used. The two larger outer chambers should have distinct visual and tactile cues (e.g., different wall patterns and floor textures), while the smaller central chamber is neutral.[\[2\]](#)[\[7\]](#)

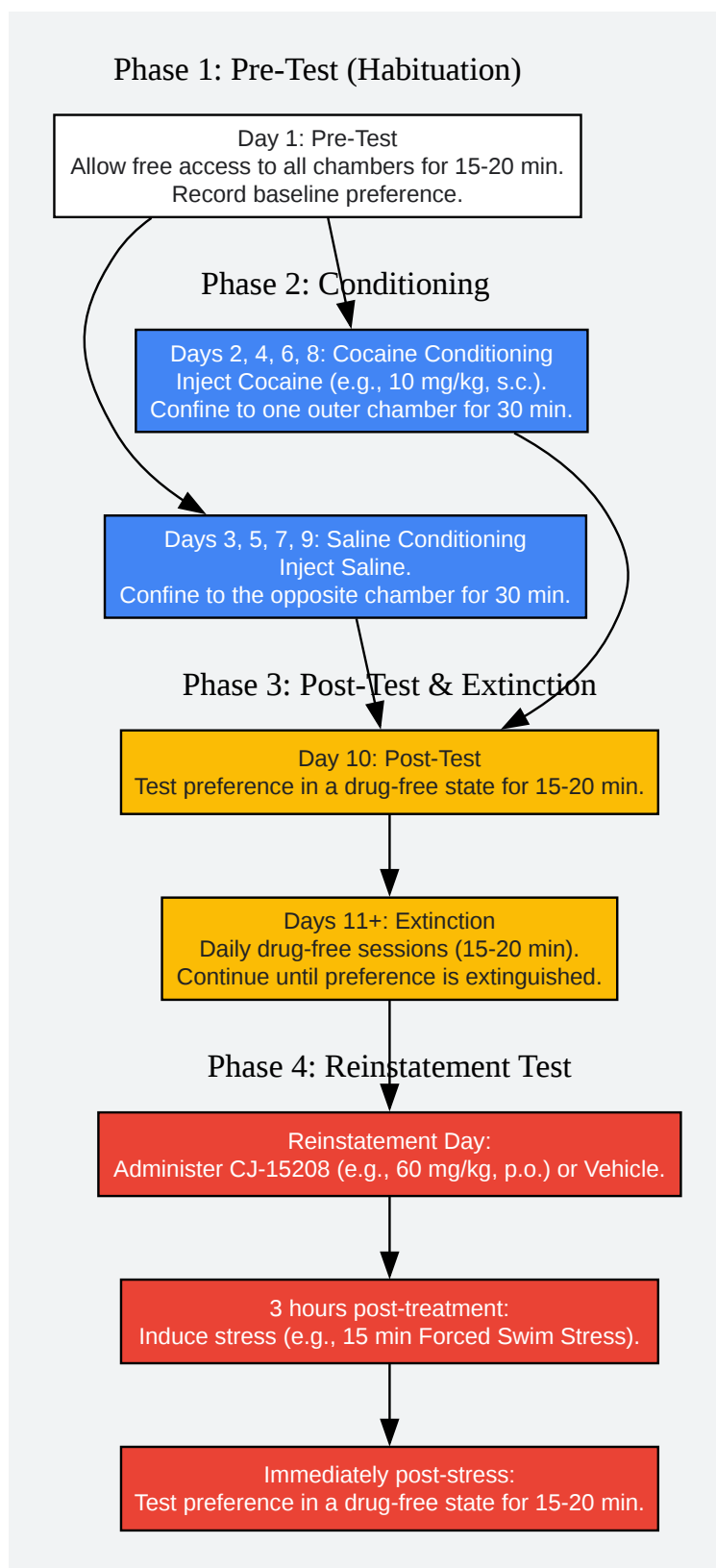
Dosing and Administration of CJ-15208

The D-Trp isomer of **CJ-15208** is orally bioavailable.[\[1\]](#)

- Route of Administration: Oral gavage (p.o.)
- Vehicle: A common vehicle is a mixture of DMSO, Solutol HS 15, and sterile saline (e.g., 5% DMSO, 15% Solutol, 80% saline).[\[6\]](#)
- Effective Doses: Doses of 10, 30, and 60 mg/kg have been shown to be effective in preventing reinstatement of cocaine CPP, with higher doses showing greater efficacy.[\[5\]](#)[\[12\]](#)[\[13\]](#)
- Timing of Administration: **CJ-15208** should be administered prior to the stress-induced reinstatement session. A pretreatment time of 3 hours has been shown to be effective for preventing stress-induced reinstatement.[\[12\]](#)[\[13\]](#)

Detailed Experimental Protocol

The entire protocol can be broken down into four distinct phases.



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Caption: Experimental workflow for the **CJ-15208** Conditioned Place Preference protocol.

Phase 1: Pre-Test (Habituation) - Day 1

- Handle mice for several days prior to the start of the experiment to acclimate them to the researcher.
- On the pre-test day, place each mouse in the central chamber of the CPP apparatus and allow it to freely explore all three chambers for 15-20 minutes.[\[2\]](#)[\[4\]](#)
- Record the time spent in each of the outer chambers to establish baseline preference.
- An unbiased design is often preferred, where the drug-paired chamber is assigned randomly (counterbalanced across the group).[\[1\]](#)[\[14\]](#)[\[15\]](#) Alternatively, in a biased design, the initially non-preferred chamber is paired with the drug.[\[1\]](#)[\[9\]](#)[\[15\]](#)

Phase 2: Conditioning - Days 2-9

This phase typically involves alternating daily injections of cocaine and saline.

- Cocaine Conditioning Days (e.g., Days 2, 4, 6, 8):
 - Administer cocaine hydrochloride (e.g., 10 mg/kg, subcutaneously [s.c.] or intraperitoneally [i.p.]).[\[2\]](#)[\[12\]](#)[\[16\]](#)
 - Immediately place the mouse into its assigned drug-paired chamber for 30 minutes, with access to the other chambers blocked.[\[2\]](#)[\[4\]](#)
- Saline Conditioning Days (e.g., Days 3, 5, 7, 9):
 - Administer an equivalent volume of sterile saline.
 - Immediately place the mouse into the opposite chamber (vehicle-paired) for 30 minutes.[\[2\]](#)

Phase 3: Post-Test and Extinction - Day 10 onwards

- Post-Test (Day 10):
 - One day after the final conditioning session, conduct a drug-free preference test identical to the pre-test (15-20 minutes of free exploration).

- A significant increase in time spent in the drug-paired chamber compared to the pre-test indicates successful conditioning.
- Extinction (Days 11+):
 - Conduct daily, drug-free preference test sessions (15-20 minutes).
 - Continue these sessions until the preference for the cocaine-paired chamber is extinguished, meaning the time spent in that chamber is no longer significantly different from the pre-test baseline.[\[12\]](#)[\[17\]](#)[\[18\]](#) This may take several days to weeks.

Phase 4: Reinstatement Test

- Once the extinction criterion is met, the reinstatement phase can begin.
- Administer **CJ-15208** (e.g., 10, 30, or 60 mg/kg, p.o.) or vehicle to separate groups of mice.
- Three hours after administration, expose the mice to a stressor. A common stressor is a forced swim test, which involves placing the mouse in a cylinder of water (e.g., 30°C) for 15 minutes from which it cannot escape.[\[12\]](#)[\[17\]](#)[\[19\]](#)
- Immediately after the stress session, dry the mouse and place it in the CPP apparatus for a 15-20 minute preference test.
- Record the time spent in each chamber. Successful reinstatement is observed in the vehicle group as a significant increase in time spent in the cocaine-paired chamber. The efficacy of **CJ-15208** is determined by its ability to block this reinstatement.

Data Presentation and Analysis

All quantitative data should be clearly structured for comparison. Data is typically presented as the mean time (in seconds) spent in the drug-paired chamber $\pm$ SEM. Statistical analysis is crucial for interpretation.

- Preference Score: Often calculated as (Time in drug-paired chamber) - (Time in vehicle-paired chamber).

- Statistical Tests: Repeated measures ANOVA or t-tests are appropriate for comparing preference scores across the different phases of the experiment (Pre-test vs. Post-test, Post-test vs. Extinction, Extinction vs. Reinstatement).

Experimental Phase	Treatment Group	Drug/Treatment	N	Time in Drug-Paired Chamber (s) ± SEM
Pre-Test	All Mice	None	24	445.8 ± 25.1
Post-Test	All Mice	Cocaine Conditioning	24	750.3 ± 30.5
Extinction	All Mice	None	24	460.1 ± 28.9
Reinstatement	Vehicle	Vehicle + Stress	8	710.6 ± 35.2**
Reinstatement	CJ-15208 (10 mg/kg)	CJ-15208 + Stress	8	625.4 ± 40.1
Reinstatement	CJ-15208 (30 mg/kg)	CJ-15208 + Stress	8	515.9 ± 38.7
Reinstatement	CJ-15208 (60 mg/kg)	CJ-15208 + Stress	8	475.2 ± 33.4

Data are hypothetical and for illustrative purposes only.

p < 0.05 compared to Pre-Test.

**p < 0.05 compared to Extinction.

***p < 0.05 compared to Vehicle Reinstatement group.

Parameter	Description
Animal Model	C57BL/6J mice
CPP Apparatus	Three-chamber, unbiased design
Conditioning Drug	Cocaine HCl, 10 mg/kg, s.c.
Conditioning Schedule	4 drug pairings, 4 saline pairings (alternating days)
Session Duration	Pre/Post/Extinction/Reinstatement tests: 15 min; Conditioning: 30 min
Reinstatement Stressor	Forced Swim Stress (15 min at 30°C)
Test Compound	[D-Trp]CJ-15208
Compound Doses	10, 30, 60 mg/kg, p.o.
Compound Pretreatment Time	3 hours before stressor

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